

# A Comparative Guide to Solid-Phase Extraction Cartridges for Haloacetic Acid Analysis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (2-Hydroxyethoxy)acetic acid

Cat. No.: B083110

[Get Quote](#)

An Important Note on HEAA: Extensive research for performance data on Solid-Phase Extraction (SPE) cartridges specifically for 2-Hexyl-5-ethyl-alpha-aminoadipic acid (HEAA) did not yield any specific experimental results. The following guide therefore focuses on the performance evaluation of different SPE cartridges for the analysis of the more commonly regulated and studied class of Haloacetic Acids (HAAs), which are frequent disinfection byproducts in water. The principles and methodologies described herein can serve as a strong starting point for developing an SPE method for HEAA.

This guide provides a detailed comparison of various SPE cartridges used for the extraction of nine common haloacetic acids (HAA9) from water samples. The HAA9 group includes monochloroacetic acid (MCAA), monobromoacetic acid (MBAA), dichloroacetic acid (DCAA), dibromoacetic acid (DBAA), trichloroacetic acid (TCAA), tribromoacetic acid (TBAA), bromochloroacetic acid (BCAA), bromodichloroacetic acid (BDCAA), and chlorodibromoacetic acid (CDBAA).

## Performance Comparison of SPE Cartridges for Haloacetic Acid Analysis

The selection of an appropriate SPE cartridge is critical for achieving high recovery and reproducibility in HAA analysis. The performance of several common SPE sorbents is summarized in the table below. It is important to note that performance can vary based on the specific sample matrix, analytical instrumentation, and subtle variations in the experimental protocol.

SPE Cartridge Sorbent	Target Analytes	Sample Matrix	Average Recovery (%)	Relative Standard Deviation (RSD) (%)	Reference
Silia-SAX (Strong Anion Exchange)	HAA9	Drinking Water	69.2 - 108.2	2.5 - 12.5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Agilent Bond Elut SAX (Strong Anion Exchange)	HAA9	Reagent Water	82.5 - 116.5	< 3.5	<a href="#">[4]</a>
Strata™-X (Polymeric Reversed-Phase)	HAA9	Drinking Water	50 - 120	≤ 20	
LiChrolut EN (Polystyrene-Divinylbenzene)	HAA5 (MCAA, DCAA, TCAA, MBAA, DBAA)	Drinking Water	>80 for DCAA and TCAA	Not Specified	<a href="#">[5]</a>
Oasis WAX (Mixed-Mode Anion Exchange)	HAA9	Drinking Water	>90 (approx. 65 for MCAA and MBAA)	Not Specified	<a href="#">[6]</a>
Hydrophilic-Lipophilic Balanced (HLB)	Wide range of analytes (general purpose)	Aqueous samples	Generally high recoveries reported	Not Specified	<a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
C18 (Reversed-Phase)	General purpose for non-polar compounds	Aqueous samples	Variable for polar compounds like HAAs	Not Specified	<a href="#">[11]</a> <a href="#">[12]</a> <a href="#">[13]</a>

## Detailed Experimental Protocols

The following are generalized experimental protocols for HAA analysis using different types of SPE cartridges, compiled from various studies. Researchers should optimize these methods for their specific application and instrumentation.

### 1. Strong Anion Exchange (SAX) SPE (e.g., Silia-SAX, Agilent Bond Elut SAX)

This is a common and effective method for the extraction of acidic compounds like HAAs.

- Sorbent Chemistry: Typically a silica-based sorbent with a quaternary ammonium functional group (e.g., Trimethyl ammonium chloride).
- Methodology:
  - Conditioning: Condition the cartridge with 10 mL of methanol, followed by 10 mL of reagent water.[\[4\]](#) Do not allow the cartridge to dry.
  - Sample Loading: Adjust the pH of a 50 mL water sample to  $5.0 \pm 0.5$  with sulfuric acid.[\[4\]](#) Pass the sample through the cartridge at a flow rate of 3-5 mL/min.
  - Washing: Wash the cartridge with a specific reagent to remove interferences. This step may vary depending on the specific method (e.g., EPA Method 552.3).
  - Elution: Elute the HAAs with 4 mL of a 10% sulfuric acid in methanol solution at a rate of 1.5 mL/min.[\[4\]](#) Other elution solvents like 10 mM NaOH have also been used.[\[14\]](#)
  - Post-Elution: The eluted sample, which contains the HAAs as methyl esters after derivatization, is then typically neutralized (e.g., with saturated sodium bicarbonate) and analyzed by Gas Chromatography with an Electron Capture Detector (GC-ECD).[\[4\]](#)

### 2. Polymeric Reversed-Phase SPE (e.g., Strata™-X, Polystyrene-Divinylbenzene)

These sorbents offer retention for a broader range of compounds and are stable over a wide pH range.

- Sorbent Chemistry: Highly cross-linked polystyrene-divinylbenzene (PS-DVB) polymer.

- Methodology:
  - Conditioning: Condition the cartridge (e.g., 200 mg, 3 mL) with 3 mL of acetonitrile (MeCN) followed by 3 mL of ultrapure water at pH 1.0.
  - Sample Loading: Acidify 250 mL of the water sample to pH 1.0 with sulfuric acid. Pass the sample through the cartridge at a flow rate of 5 mL/min.
  - Drying: After loading, dry the cartridge under vacuum for 10 minutes to remove excess water.
  - Elution: Elute the HAAs with 2 mL of MeCN.
  - Post-Elution: The eluate can be directly analyzed by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

### 3. Hydrophilic-Lipophilic Balanced (HLB) SPE

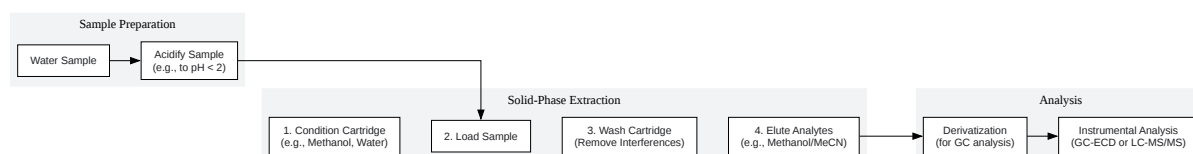
HLB sorbents are versatile as they can retain a wide range of compounds from polar to non-polar.<sup>[9]</sup>

- Sorbent Chemistry: A copolymer of a hydrophilic monomer (e.g., N-vinylpyrrolidone) and a lipophilic monomer (e.g., divinylbenzene).<sup>[9]</sup>
- Methodology:
  - Conditioning: Condition the cartridge with methanol followed by water. A key advantage of some HLB cartridges is their water-wettable nature, which can sometimes allow for the elimination of the conditioning and equilibration steps.
  - Sample Loading: Load the pre-treated (e.g., acidified) water sample.
  - Washing: Wash the cartridge with a weak organic solvent in water to remove interferences.
  - Elution: Elute the HAAs with a stronger organic solvent like methanol or acetonitrile.

- Post-Elution: The eluate is typically concentrated and then analyzed by LC-MS/MS or GC after derivatization.

## Visualizing the SPE Workflow

The following diagram illustrates a typical workflow for the solid-phase extraction of haloacetic acids from a water sample.



[Click to download full resolution via product page](#)

A generalized workflow for the analysis of Haloacetic Acids using Solid-Phase Extraction.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Description: Validation of a solid phase extraction technique for the determination of halogenated acetic acids in drinking water :: Library Catalog [neuaxis.mod.gov.my]
- 2. researchgate.net [researchgate.net]
- 3. ukm.my [ukm.my]
- 4. agilent.com [agilent.com]

- 5. researchgate.net [researchgate.net]
- 6. In-line preconcentration capillary zone electrophoresis for the analysis of haloacetic acids in water - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Drugs of Abuse Analysis with new HLB Solid Phase Extraction 96-Well Plates | Separation Science [sepscience.com]
- 8. hawach.com [hawach.com]
- 9. elementlabsolutions.com [elementlabsolutions.com]
- 10. specartridge.com [specartridge.com]
- 11. specartridge.com [specartridge.com]
- 12. ars.usda.gov [ars.usda.gov]
- 13. C18 Cartridge Solid Phase Extraction (SPE) for MS analysis | Cornell Institute of Biotechnology | Cornell University [biotech.cornell.edu]
- 14. digitalcommons.memphis.edu [digitalcommons.memphis.edu]
- To cite this document: BenchChem. [A Comparative Guide to Solid-Phase Extraction Cartridges for Haloacetic Acid Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083110#performance-evaluation-of-different-specartridges-for-heaa]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)